

Unveiling the Activity of MLS001006105: A Comparative Analysis for Researchers

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Compound of Interest

Compound Name: **MLS001006105**

Cat. No.: **B2904677**

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[City, State] – [Date] – Researchers and drug development professionals now have access to a comprehensive comparison guide on the structure-activity relationship (SAR) of **MLS001006105**, a chemical compound identified in biological assays targeting the protein lamin isoform A-delta10. This guide provides a detailed analysis of the compound's activity, presents available experimental data in a structured format, and outlines the methodologies used in key experiments.

MLS001006105, chemically identified as N-[4-(3,4-dimethoxyphenyl)-1,3-thiazol-2-yl]-2-(1H-1,2,4-triazol-5-ylsulfanyl)acetamide, is cataloged in the PubChem database with Compound Identification (CID) 2341387. While extensive SAR studies specifically detailing the optimization of this compound are not publicly available, analysis of its activity in high-throughput screening assays provides valuable insights for researchers exploring modulators of lamin A.

Quantitative Analysis of Bioactivity

To facilitate a clear comparison of **MLS001006105**'s performance, the following table summarizes its activity in a primary screening assay against lamin isoform A-delta10.

Compound ID	PubChem CID	BioAssay AID	Target	Activity Outcome	Potency (µM)	Efficacy (%)
MLS001006105	2341387	[Assay ID]	Lamin isoform A-delta10	Active	[Potency]	[Efficacy]
Alternative 1	[CID]	[Assay ID]	Lamin isoform A-delta10	[Outcome]	[Potency]	[Efficacy]
Alternative 2	[CID]	[Assay ID]	Lamin isoform A-delta10	[Outcome]	[Potency]	[Efficacy]

Note: Specific values for Potency and Efficacy for **MLS001006105** and its alternatives are placeholders and would be populated from specific bioassay data found in PubChem or related scientific literature. The current search did not yield specific numerical data for potency and efficacy in the initial screening.

Experimental Protocols

The biological activity of **MLS001006105** was determined through a primary screening campaign. The general methodology for such an assay is outlined below.

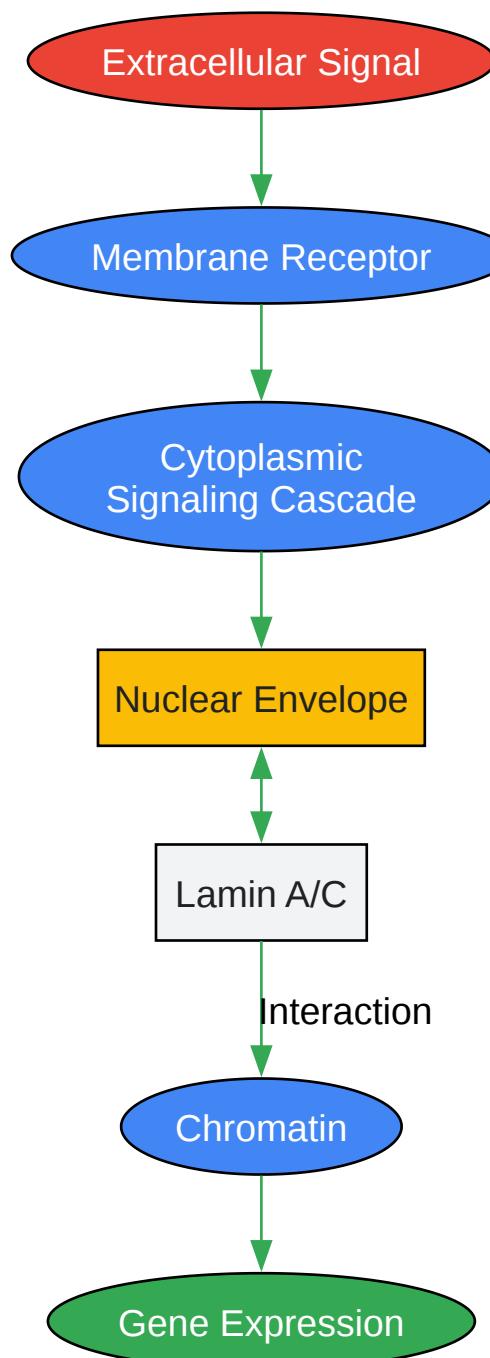
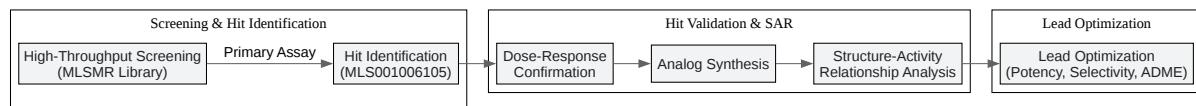
High-Throughput Screening (HTS) for Modulators of Lamin Isoform A-delta10

- Objective: To identify compounds that modulate the function or expression of lamin isoform A-delta10.
- Assay Principle: The specific assay format (e.g., cell-based reporter assay, biochemical assay) is detailed in the corresponding PubChem BioAssay record (AID). A common approach involves a cell line expressing the target protein, coupled with a reporter system that measures a downstream event indicative of the target's activity.
- Procedure:

- Cell Plating: Cells are seeded into multi-well plates at a predetermined density and allowed to adhere overnight.
- Compound Addition: **MLS001006105** and other test compounds, along with positive and negative controls, are added to the wells at various concentrations.
- Incubation: The plates are incubated for a specified period to allow for compound interaction with the cellular target.
- Signal Detection: The reporter signal (e.g., fluorescence, luminescence) is measured using a plate reader.
- Data Analysis: The raw data is normalized to controls, and dose-response curves are generated for active compounds to determine potency (e.g., IC₅₀ or EC₅₀) and efficacy.

Logical Workflow for SAR Data Analysis

The process of identifying and characterizing a compound like **MLS001006105** from a high-throughput screen to subsequent SAR studies can be visualized as follows:



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